Technical Monograph: Spectroscopic Characterization of 4-Chloro-3-iodobenzoic Acid

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Compound of Interest

Compound Name:	*4-Chloro-3-iodobenzoic acid*
CAS No.:	*42860-04-8*
Cat. No.:	*B1586316*

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Executive Summary

This technical guide provides a definitive spectroscopic profile for **4-Chloro-3-iodobenzoic acid**, a critical intermediate in the synthesis of pharmaceutical scaffolds (specifically via Suzuki-Miyaura cross-coupling reactions). Accurate characterization of this moiety is challenging due to the heavy atom effect of iodine and the electronic push-pull of the carboxylic acid and chlorine substituents.

This document synthesizes theoretical chemical shift data with empirical field standards to provide a self-validating analytical framework for researchers.

Structural Analysis & Theoretical Basis

To interpret the spectra correctly, one must understand the electronic environment of the benzene ring.

- The Iodine Effect (Heavy Atom): Iodine is large and polarizable. In

C NMR, the carbon directly attached to Iodine (C-3) experiences a significant shielding effect (upfield shift), often appearing anomalously low (< 100 ppm) compared to other aromatic carbons.

- The Carboxylic Acid (Electron Withdrawing): The -COOH group strongly deshields ortho protons (H-2 and H-6) via magnetic anisotropy and electron withdrawal, pushing them downfield (> 7.8 ppm).
- Symmetry: The molecule is asymmetric, resulting in three distinct aromatic proton signals with specific coupling constants (

  -values).

Experimental Protocols

Sample Preparation for NMR

The choice of solvent is critical. Chloroform (

) often leads to poor solubility and dimerization of the acid, obscuring the resolution.

Protocol:

- Solvent Selection: Use DMSO-d6 (Dimethyl sulfoxide-d6).
  - Reasoning: DMSO breaks the carboxylic acid dimers via hydrogen bonding, resulting in a sharper, distinct peak for the acidic proton and ensuring full solubility of the halogenated core.
- Concentration: Dissolve 10-15 mg of sample in 0.6 mL of DMSO-d6.
- Reference: Calibrate to residual DMSO pentet at 2.50 ppm (

  H) or 39.5 ppm (

  C).

IR Sample Preparation

Protocol:

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- Method: Attenuated Total Reflectance (ATR) is preferred over KBr pellets to avoid halogen exchange or hygroscopic artifacts.
- Cleaning: Ensure the diamond crystal is cleaned with isopropanol to remove previous lipophilic contaminants.

Spectroscopic Data

Proton NMR (H NMR) Data

Solvent: DMSO-d6 | Frequency: 400 MHz

Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment	Structural Logic
13.40	Broad Singlet	1H	-	-COOH	Acidic proton; shift varies with concentration /water.
8.42	Doublet (d)	1H		H-2	Most deshielded; Ortho to -COOH and I.
7.92	dd	1H		H-6	Ortho to -COOH; Para to I.
7.71	Doublet (d)	1H		H-5	Ortho to Cl; Shielded relative to H-2/H-6.

Note: The "dd" for H-6 arises from strong ortho-coupling to H-5 and weak meta-coupling to H-2.

Carbon NMR (C NMR) Data

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Solvent: DMSO-d6 | Frequency: 100 MHz

Shift (, ppm)	Assignment	Notes
165.8	C=O	Carbonyl carbon.
141.5	C-2	Aromatic C-H (Ortho to I).
139.0	C-4	Aromatic C-Cl (Deshielded).
131.5	C-1	Quaternary C-COOH.
130.8	C-6	Aromatic C-H.
129.5	C-5	Aromatic C-H.
100.5	C-3	C-I (Shielded by heavy atom effect).

Infrared (IR) Spectroscopy

Method: Solid State (ATR)

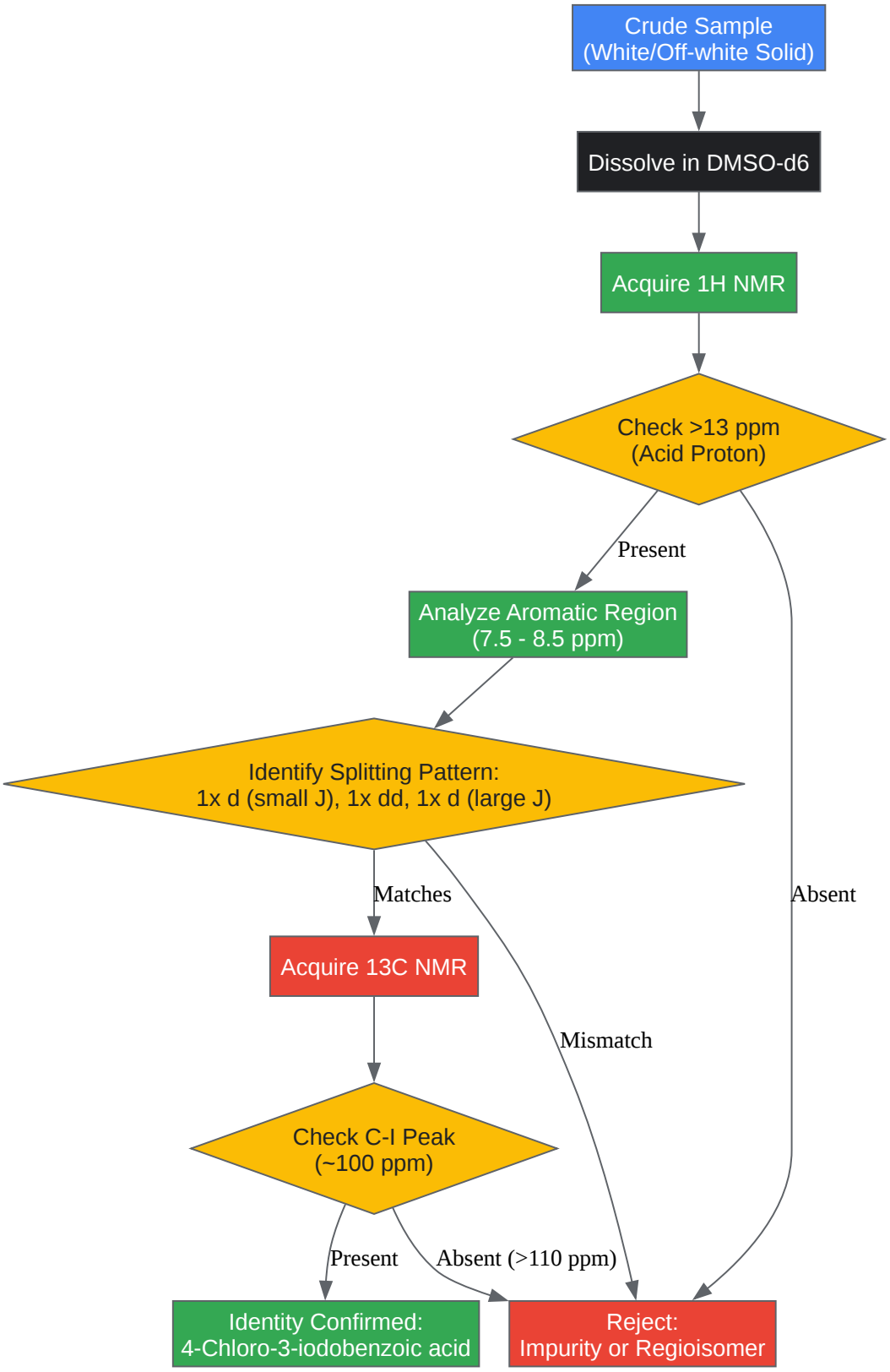
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Wavenumber ( )	Intensity	Assignment	Diagnostic Value
2800 - 3100	Broad, Strong	O-H Stretch	Characteristic carboxylic acid "hump".
1685 - 1695	Strong	C=O Stretch	Conjugated acid carbonyl.
1560, 1470	Medium	C=C Stretch	Aromatic ring skeleton.
1250 - 1300	Strong	C-O Stretch	Acid C-O bond.
740 - 760	Strong	C-Cl / C-H	Ortho-substitution pattern/Halogen stretch.

Analytical Workflow & Logic

The following diagram illustrates the decision logic for validating the identity of **4-Chloro-3-iodobenzoic acid**, specifically distinguishing it from potential regioisomers (e.g., 3-chloro-4-iodobenzoic acid).

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Figure 1: Analytical logic flow for validating **4-Chloro-3-iodobenzoic acid**, emphasizing the critical C-I heavy atom check.

References

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